

Application Notes and Protocols for the Analysis of Fenazaquin in Water Samples

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Compound of Interest

Compound Name: Fenazaquin

Cat. No.: B1672487

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Introduction

Fenazaquin is a quinazoline-based acaricide and insecticide used to control mites and other pests in various agricultural settings. Due to its potential for runoff from agricultural fields, it is crucial to monitor its presence in environmental water sources to ensure water quality and protect aquatic ecosystems. These application notes provide detailed protocols for the determination of **fenazaquin** in water samples using modern analytical techniques, primarily focusing on Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC).

Data Presentation: Quantitative Performance of Analytical Methods

The following table summarizes the quantitative performance data for different analytical methods used for the determination of **fenazaquin** in water samples. This allows for a direct comparison of the sensitivity and efficiency of each technique.

Analytical Method	Sample Preparation	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Recovery (%)	Linearity (R ²)	Reference
GC-MS	SS-LPME	0.05 ng/mL	0.18 ng/mL	Not Specified	Not Specified	[1][2]
GC-MS	Classical Recovery	0.04 mg/L	0.14 mg/L	~100% (with matrix matching)	0.9993	[3][4][5]
HPLC/MS-MS	SPE	Not Specified	0.01 ppm	Not Specified	Not Specified	[6]
HPLC-UV	Not Specified	Not Specified	Not Specified	Not Specified	Not Specified	[7]

Note: SS-LPME stands for Switchable Solvent Liquid Phase Microextraction, SPE for Solid-Phase Extraction, and classical recovery may involve methods like liquid-liquid extraction. The significant difference in the reported LOD and LOQ values (ng/mL vs. mg/L) highlights the enhanced sensitivity achievable with specific microextraction techniques.[1][2][3]

Experimental Protocols

This section provides detailed step-by-step protocols for the extraction and analysis of **fenazaquin** in water samples.

Protocol 1: Determination of Fenazaquin by Gas Chromatography-Mass Spectrometry (GC-MS) with Solid-Phase Extraction (SPE)

This protocol is a widely used and robust method for the analysis of pesticide residues in water.

1. Sample Preparation: Solid-Phase Extraction (SPE)

Solid-phase extraction is a common technique used to isolate and concentrate pesticides from water samples.[8][9][10][11]

- Materials:
 - Water sample (1 L, filtered)
 - SPE cartridges (e.g., C18, 500 mg)
 - Methanol (HPLC grade)
 - Dichloromethane (HPLC grade)
 - Ethyl acetate (HPLC grade)
 - n-Hexane (HPLC grade)
 - Acetone (HPLC grade)
 - SPE manifold
 - Nitrogen evaporator
- Procedure:
 - Cartridge Conditioning: Condition the C18 SPE cartridge by passing 5 mL of ethyl acetate, followed by 5 mL of methanol, and finally 10 mL of deionized water through the cartridge. [8] Ensure the sorbent bed does not go dry.
 - Sample Loading: Pass the 1 L filtered water sample through the conditioned cartridge at a flow rate of approximately 5-10 mL/min.
 - Sorbent Drying: After the entire sample has passed through, dry the sorbent bed completely by applying a vacuum for about 30-60 minutes or by passing a stream of nitrogen gas.[8]
 - Elution: Elute the trapped **fenazaquin** from the cartridge using 10 mL of a suitable solvent mixture. A common elution solvent is a mixture of n-hexane and acetone (e.g., 1:1 v/v) or dichloromethane.[9][12]

- Concentration: Concentrate the eluate to a final volume of 1 mL using a gentle stream of nitrogen in a water bath set at 35-40°C. The sample is now ready for GC-MS analysis.

2. GC-MS Analysis

- Instrumentation:

- Gas chromatograph with a mass selective detector (GC-MS)
- Capillary column (e.g., HP-5MS, 30 m x 0.25 mm, 0.25 µm film thickness)
- Autosampler

- GC-MS Conditions:

- Injector Temperature: 250°C
- Injection Mode: Splitless (1 µL injection volume)
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min
- Oven Temperature Program:
 - Initial temperature: 70°C, hold for 2 minutes
 - Ramp 1: 25°C/min to 150°C
 - Ramp 2: 3°C/min to 200°C
 - Ramp 3: 8°C/min to 280°C, hold for 10 minutes
- MS Transfer Line Temperature: 280°C
- Ion Source Temperature: 230°C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity, monitoring characteristic ions of **fenazaquin**.

Protocol 2: Determination of Fenazaquin by High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

This protocol provides a general guideline for the analysis of **fenazaquin** using HPLC with UV detection, a technique readily available in many laboratories.^[7]^[13]

1. Sample Preparation

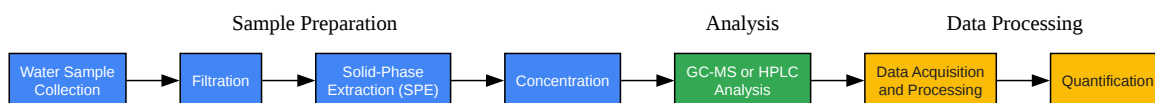
The same SPE protocol as described for GC-MS analysis can be used to extract and concentrate **fenazaquin** from water samples. After the concentration step, the final residue should be reconstituted in the mobile phase used for the HPLC analysis.

2. HPLC-UV Analysis

- Instrumentation:
 - High-Performance Liquid Chromatograph
 - UV-Vis Detector
 - Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size)
 - Autosampler
- HPLC Conditions:
 - Mobile Phase: A mixture of acetonitrile and water (e.g., 80:20 v/v). The exact ratio may need optimization.
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 30°C
 - Injection Volume: 20 µL
 - Detection Wavelength: 260 nm^[7]

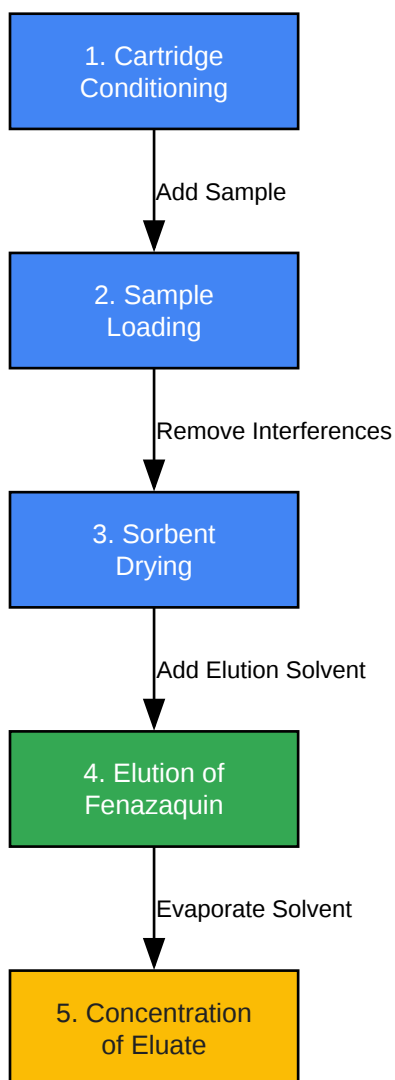
Visualizations

The following diagrams illustrate the experimental workflows for the analysis of **fenazaquin** in water samples.



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Caption: Overall workflow for **fenazaquin** analysis in water samples.



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Caption: Detailed steps of the Solid-Phase Extraction (SPE) protocol.

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References

- 1. Determination of fenazaquin in water and tomato matrices by GC-MS after a combined QuEChERS and switchable solvent liquid phase microextraction - PubMed

[pubmed.ncbi.nlm.nih.gov]

- 2. researchgate.net [researchgate.net]
- 3. Avrupa Bilim ve Teknoloji Dergisi » Makale » Determination of fenazaquin in irrigation canal water and soil samples by gas chromatography mass spectrometry [dergipark.org.tr]
- 4. scispace.com [scispace.com]
- 5. researchgate.net [researchgate.net]
- 6. downloads.regulations.gov [downloads.regulations.gov]
- 7. Fenazaquin [693] [cipac.org]
- 8. mdpi.com [mdpi.com]
- 9. Multiresidue Method for Determination of 67 Pesticides in Water Samples Using Solid-Phase Extraction with Centrifugation and Gas Chromatography-Mass Spectrometry [scirp.org]
- 10. Identification of pesticides in water samples by solid-phase extraction and liquid chromatography-electrospray ionization mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. files.core.ac.uk [files.core.ac.uk]
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